

Cbz-NH-PEG4-C2-acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbz-NH-PEG4-C2-acid

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In-Depth Technical Guide: Cbz-NH-PEG4-C2-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **Cbz-NH-PEG4-C2-acid**, a key building block in modern drug discovery, particularly in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Molecular Data

Cbz-NH-PEG4-C2-acid is a heterobifunctional linker molecule. The table below summarizes its key quantitative data.

Property	Value	Reference
Molecular Weight	399.44 g/mol	[1][2][3][4]
Chemical Formula	C ₁₉ H ₂₉ NO ₈	[1][2][3][4]
CAS Number	756526-00-8	[1][2][3][4]
Appearance	Colorless to light yellow liquid	[1][2]
Density	Approximately 1.188 g/cm ³	[1][2]

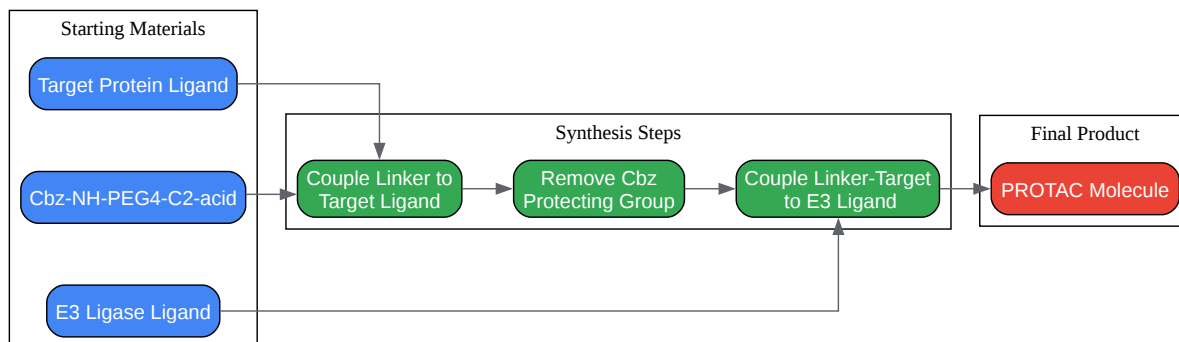
Role in PROTAC Drug Development

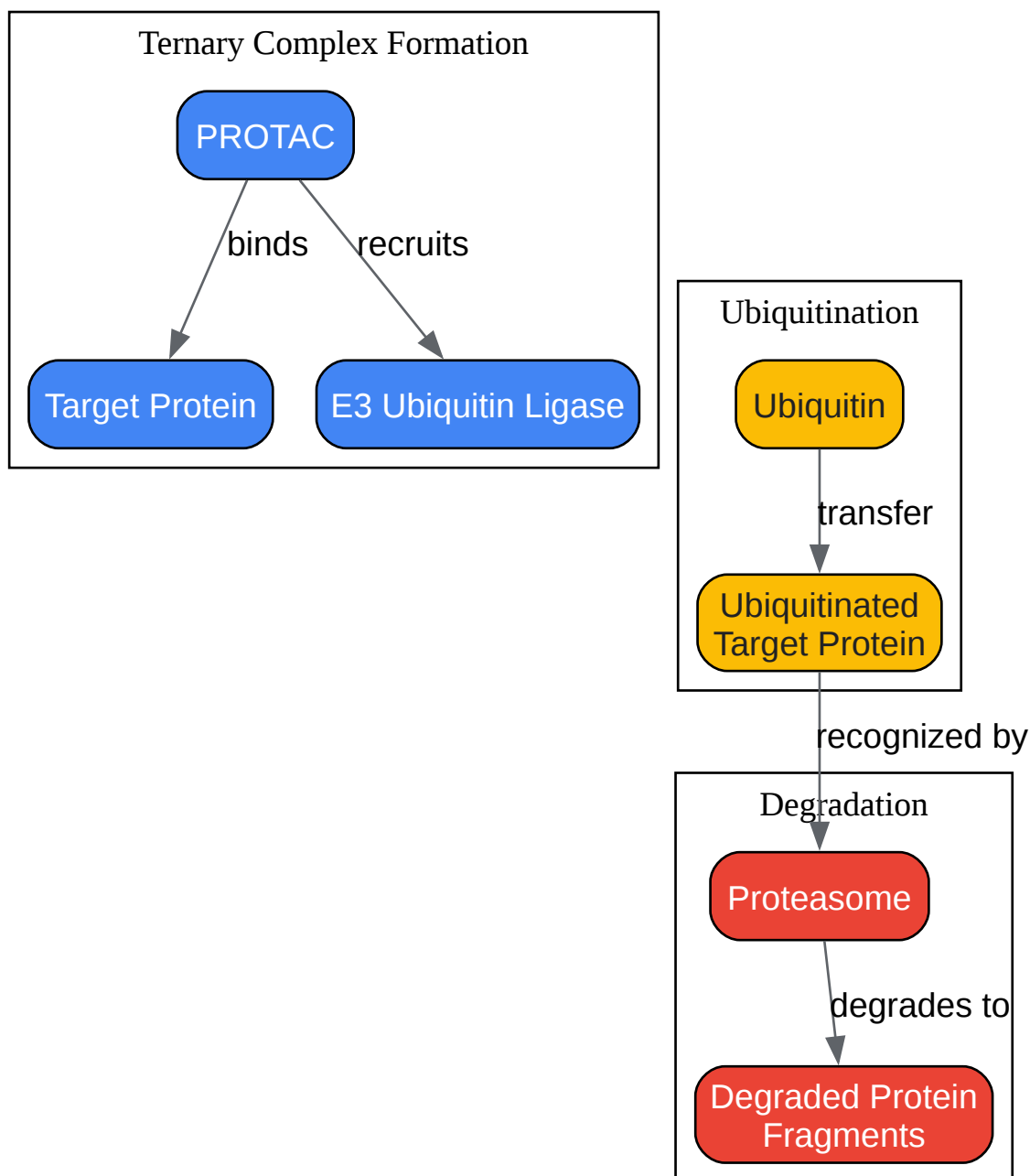
Cbz-NH-PEG4-C2-acid is frequently utilized as a PEG-based linker in the synthesis of PROTACs.[1][5][6] PROTACs are novel therapeutic agents that co-opt the cell's natural protein disposal system to eliminate disease-causing proteins.[1][7][8] They typically consist of three components: a ligand that binds to a target protein, a ligand that recruits an E3 ubiquitin ligase, and a linker that connects these two ligands.[1][7][8]

The **Cbz-NH-PEG4-C2-acid** molecule provides the flexible polyethylene glycol (PEG) chain that serves as this linker. The carboxybenzyl (Cbz) protecting group on the amine allows for controlled, sequential chemical reactions during the synthesis of the final PROTAC molecule.

Conceptual Workflow of PROTAC Synthesis

The following diagram illustrates the general workflow for synthesizing a PROTAC molecule where a linker like **Cbz-NH-PEG4-C2-acid** would be utilized.





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- To cite this document: BenchChem. [Cbz-NH-PEG4-C2-acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606519#cbz-nh-peg4-c2-acid-molecular-weight-and-formula]

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